

Personal protective equipment for handling (2-Amino-3,5-dibromophenyl)methanol

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Compound of Interest

Compound Name:	(2-Amino-3,5-dibromophenyl)methanol
Cat. No.:	B195446

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Essential Safety and Handling Guide for (2-Amino-3,5-dibromophenyl)methanol

This guide provides crucial safety and logistical information for the proper handling and disposal of **(2-Amino-3,5-dibromophenyl)methanol** (CAS No. 50739-76-9). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

(2-Amino-3,5-dibromophenyl)methanol is a chemical intermediate that requires careful handling due to its potential health hazards. The compound is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Adherence to the safety protocols outlined below is mandatory to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE) and Engineering Controls

Proper personal protective equipment and engineering controls are the first line of defense against chemical exposure. The required PPE should be selected based on a thorough risk assessment of the specific laboratory procedures.

Control Type	Minimum Requirement
Engineering Controls	Use only in a well-ventilated area, preferably within a chemical fume hood. Ensure safety showers and eyewash stations are readily accessible. [1]
Eye and Face Protection	Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] A face shield may be necessary for splash-prone procedures.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat. [1] Ensure gloves are inspected prior to use and are changed frequently, especially after direct contact with the substance.
Respiratory Protection	If dust is generated or ventilation is inadequate, a NIOSH/MSHA-approved respirator is recommended. [1] [2]
Hygiene Measures	Wash hands thoroughly after handling. [1] Do not eat, drink, or smoke in the work area. Contaminated clothing should be removed and washed before reuse. [1]

Operational Plan for Handling

A systematic approach to handling **(2-Amino-3,5-dibromophenyl)methanol** is essential to prevent accidental exposure and contamination.

1. Preparation and Precautionary Steps:

- Consult the Safety Data Sheet (SDS) before starting any work.[\[2\]](#)[\[3\]](#)
- Ensure all necessary PPE is available and in good condition.

- Verify that the chemical fume hood and other engineering controls are functioning correctly.
- Clearly label all containers with the chemical name and hazard information.

2. Handling the Solid Compound:

- Handle the solid material in a well-ventilated area or a chemical fume hood to avoid dust formation.[\[1\]](#)[\[2\]](#)
- Minimize the generation of dust during weighing and transfer.
- Use appropriate tools (e.g., spatulas) for handling the solid.
- Keep the container tightly closed when not in use.[\[1\]](#)

3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

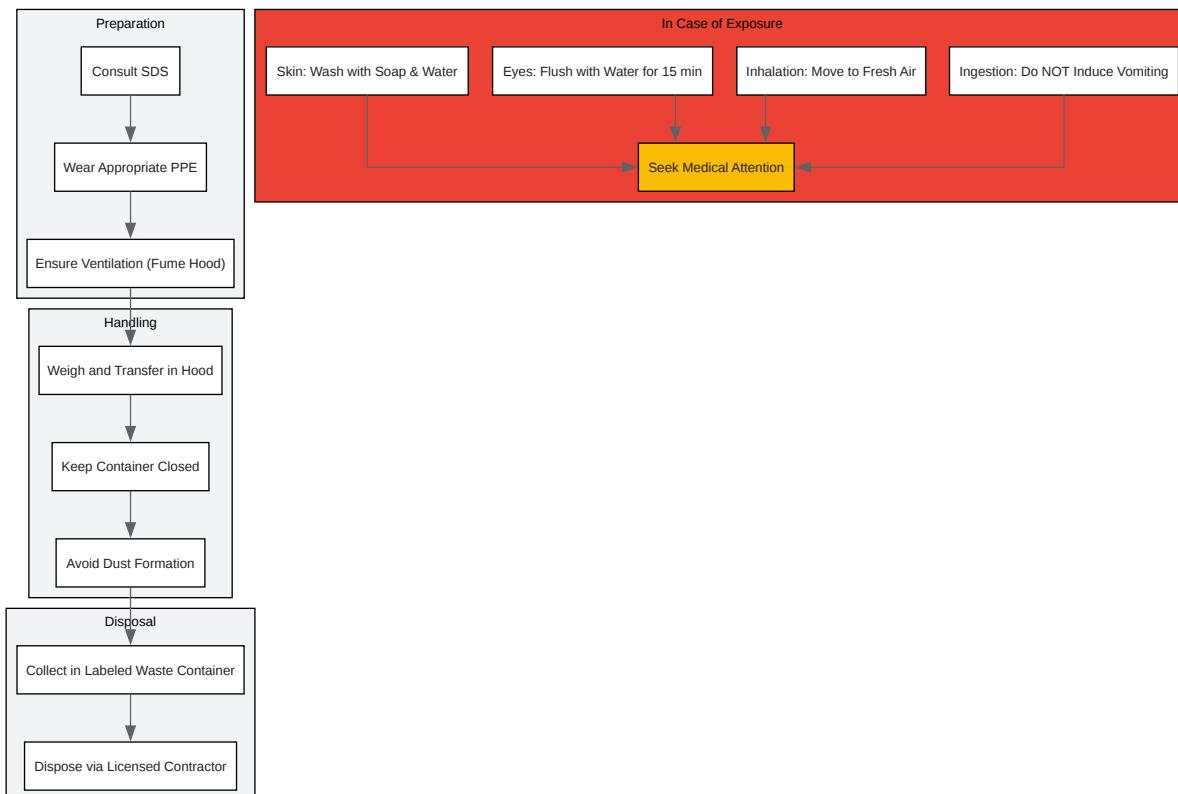
Disposal Plan

Proper disposal of **(2-Amino-3,5-dibromophenyl)methanol** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of surplus and non-recyclable solutions to a licensed disposal company.[\[3\]](#) The material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)

- Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with local, state, and federal regulations.^[3] Do not reuse empty containers.

Workflow for Safe Handling and Disposal

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